

Personal protective equipment for handling AC 187

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Compound of Interest

Compound Name: AC 187

Cat. No.: B15602714

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Essential Safety and Handling Guide for AC 187

Disclaimer: The identifier "AC 187" is not a standardized chemical name and may refer to several different products. Based on the context of researchers, scientists, and drug development professionals, this guide provides information on the most plausible substances: the Total Antioxidant Capacity Assay Kit (MAK187) and the chemical compound 2-[(2-Chlorophenyl)amino]-benzaldehyde (UN187). Always verify the identity of the substance you are working with and consult the specific Safety Data Sheet (SDS) provided by the manufacturer before handling.

This document provides immediate safety, handling, and disposal information for laboratory personnel.

Total Antioxidant Capacity Assay Kit (MAK187)

This kit is used to measure the total non-enzymatic antioxidant capacity in biological samples, which is indicative of the ability to counteract oxidative stress.^[1] The kit components include a Cu²⁺ reagent, assay diluent, protein mask, and a Trolox standard.^[1]

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with this kit are related to the individual components, particularly the Cu²⁺ reagent.

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Serious Eye Damage	Corrosion	Danger	H318: Causes serious eye damage.
Hazardous to the aquatic environment, acute hazard	Environment		H400: Very toxic to aquatic life.
Hazardous to the aquatic environment, long-term hazard	Environment		H411: Toxic to aquatic life with long lasting effects.

Source: Sigma-Aldrich Safety Data Sheet

Personal Protective Equipment (PPE):

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary if there is a splash risk.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not typically required under normal use with adequate ventilation.

Operational Plan: Handling and Storage

Handling:

- Read and understand the Safety Data Sheet (SDS) before use.
- Ensure adequate ventilation in the work area.

- Avoid contact with skin and eyes.
- Wear appropriate PPE as specified above.
- Wash hands thoroughly after handling.
- Briefly centrifuge vials before opening to ensure all contents are at the bottom.[\[1\]](#)
- Use ultrapure water for the preparation of reagents, samples, and standards.[\[1\]](#)

Storage:

- Store the kit at 2-8°C and protect it from light.[\[1\]](#)
- Reconstituted Trolox standard should be aliquoted and stored at -20°C, protected from light, for use within 4 months.[\[1\]](#)

Disposal Plan

Dispose of contents and containers in accordance with local, regional, national, and international regulations. This product is toxic to aquatic life, so avoid release to the environment.

2-[(2-Chlorophenyl)amino]-benzaldehyde (UN187)

This chemical is a laboratory-grade compound used in the synthesis of other substances.[\[2\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet from Synchem, this substance is not classified as hazardous.[\[2\]](#) However, it is crucial to handle all laboratory chemicals with care.

Physical State	Molecular Formula	Molecular Weight
Solid	C ₁₃ H ₁₀ CINO	231.68 g/mol

Source: Synchem Safety Data Sheet[\[2\]](#)

Personal Protective Equipment (PPE):

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.
Hand Protection	Chemical-resistant gloves. Gloves should be inspected prior to use.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not required under normal handling conditions with adequate ventilation.

Operational Plan: Handling and Storage

Handling:

- Avoid formation of dust.[\[2\]](#)
- Avoid breathing vapors, mist, or gas.[\[2\]](#)
- Provide appropriate exhaust ventilation where dust is formed.[\[2\]](#)
- Wash hands thoroughly after handling.

Storage:

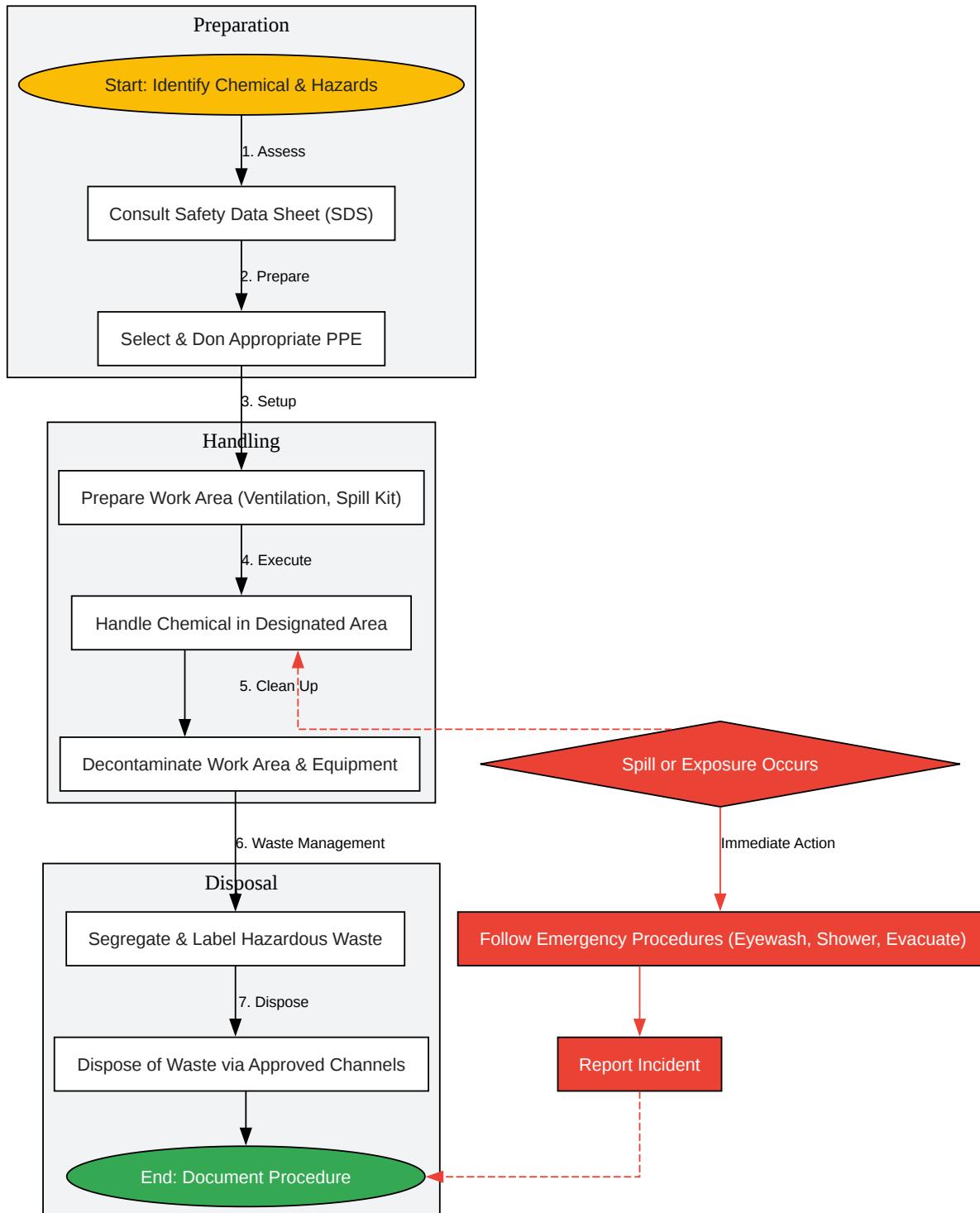
- Keep container tightly closed in a dry and well-ventilated place.

Disposal Plan

Dispose of in a suitable, closed container according to local regulations. Do not let the product enter drains.[\[2\]](#)

General Laboratory Chemical Handling Workflow

The following diagram illustrates a general workflow for the safe handling and disposal of laboratory chemicals.

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Caption: General workflow for safe chemical handling from preparation to disposal.

Experimental Protocols

Detailed experimental protocols are specific to the application and the exact identity of "AC 187". For the Total Antioxidant Capacity Assay Kit (MAK187), a general protocol involves:

- Preparation of reagents and standards as described in the kit's technical bulletin.[[1](#)]
- Addition of standards and samples to a 96-well plate.[[1](#)]
- Incubation with the Cu²⁺ reagent.
- Measurement of absorbance at approximately 570 nm.[[1](#)]
- Calculation of the total antioxidant capacity in Trolox equivalents.[[1](#)]

For detailed, step-by-step instructions, refer to the technical bulletin provided by the manufacturer.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. synchem.de [synchem.de]
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